Methyl α-Cyanocinnamate: A Comprehensive Technical Guide to Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*Methyl alpha-cyanocinnamate*
CAS No.:	*3695-84-9*
Cat. No.:	*B1348596*

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Introduction: The Versatile Role of Methyl α-Cyanocinnamate in Modern Chemistry

Methyl α-cyanocinnamate, a seemingly unassuming organic molecule, stands as a pivotal intermediate in the realms of synthetic chemistry, materials science, and pharmacology. Its unique structural architecture, featuring a conjugated system encompassing a phenyl ring, a cyano group, and an acrylate moiety, imbues it with a rich chemical reactivity that has been harnessed for the creation of a diverse array of complex molecules. This guide provides an in-depth exploration of the synthesis, properties, and burgeoning applications of methyl α-cyanocinnamate, tailored for researchers, scientists, and professionals in drug development. We will delve into the nuances of its preparation, elucidate its key characteristics, and survey its utility as a scaffold for novel therapeutic agents and advanced materials.

Synthesis of Methyl α-Cyanocinnamate: Mastering the Knoevenagel Condensation

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The primary and most efficient route for the synthesis of methyl α-cyanocinnamate is the Knoevenagel condensation, a classic carbon-carbon bond-forming reaction.[1] This reaction involves the condensation of an active methylene compound, in this case, methyl cyanoacetate, with a carbonyl compound, benzaldehyde, typically in the presence of a basic catalyst.

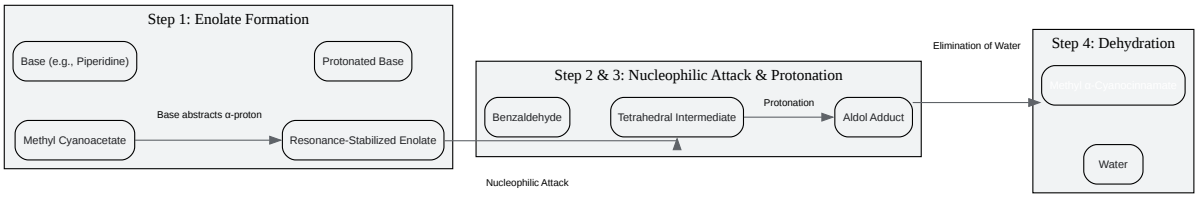
The Underlying Mechanism: A Stepwise Perspective

The Knoevenagel condensation proceeds through a well-understood, multi-step mechanism. The choice of catalyst and reaction conditions is critical to ensure high yields and purity of the desired (E)-isomer.

- Enolate Formation: A base abstracts an acidic α-proton from methyl cyanoacetate, creating a resonance-stabilized enolate ion. The electron-withdrawing nature of both the cyano and the ester groups enhances the acidity of this proton, facilitating its removal even by weak bases.
- Nucleophilic Attack: The nucleophilic enolate then attacks the electrophilic carbonyl carbon of benzaldehyde, leading to the formation of a tetrahedral intermediate.
- Protonation: The intermediate is subsequently protonated, typically by the conjugate acid of the catalyst, to yield an aldol-type addition product.
- Dehydration: The final step involves the elimination of a water molecule from the aldol adduct to form the thermodynamically stable α,β-unsaturated product, methyl α-cyanocinnamate. This dehydration step is often the driving force for the reaction.

Diagram of the Knoevenagel Condensation Mechanism:

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Caption: Mechanism of the Knoevenagel condensation for the synthesis of methyl α-cyanocinnamate.

Experimental Protocol: A Validated Laboratory Procedure

The following protocol provides a reliable method for the synthesis of methyl α-cyanocinnamate.

Materials:

- Benzaldehyde
- Methyl cyanoacetate
- Piperidine (catalyst)
- Ethanol (solvent)
- Hydrochloric acid (for work-up)
- Sodium chloride solution (brine)
- Anhydrous magnesium sulfate

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- Standard laboratory glassware and equipment

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve benzaldehyde (1 equivalent) and methyl cyanoacetate (1 equivalent) in ethanol.
- Add a catalytic amount of piperidine (e.g., 0.1 equivalents) to the solution.
- Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 2-4 hours.
- After completion, cool the reaction mixture to room temperature.
- Acidify the mixture with dilute hydrochloric acid to neutralize the catalyst.
- Extract the product with a suitable organic solvent, such as ethyl acetate.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure methyl α-cyanocinnamate as a crystalline solid.

Physicochemical and Spectroscopic Properties

A thorough understanding of the physical and chemical properties of methyl α-cyanocinnamate is essential for its application in further synthetic endeavors.

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Property	Value	Source(s)
Molecular Formula	$C_{11}H_9NO_2$	[2]
Molecular Weight	187.19 g/mol	[2]
Appearance	White to pale yellow crystalline solid	[3]
Melting Point	93-95 °C	[3]
Boiling Point	318 °C at 760 mmHg	[3]
Solubility	Soluble in common organic solvents (e.g., ethanol, acetone, ethyl acetate); Insoluble in water.	
Stability	Stable under normal conditions.	[4]

Spectroscopic Data:

- ^{1}H NMR ($CDCl_3$, 400 MHz): δ 8.27 (s, 1H, C=CH), 7.95 (d, J = 7.6 Hz, 2H, Ar-H), 7.55-7.45 (m, 3H, Ar-H), 3.92 (s, 3H, OCH_3).
- ^{13}C NMR ($CDCl_3$, 100 MHz): δ 162.8 (C=O), 154.9 (C=CH), 133.2, 131.6, 130.0, 129.3 (Ar-C), 115.8 (CN), 103.5 (C-CN), 53.2 (OCH_3).
- FTIR (KBr, cm^{-1}): ν 2225 (C≡N), 1725 (C=O, ester), 1620 (C=C), 1260, 1080 (C-O).

Applications in Drug Development and Beyond

The methyl α-cyanocinnamate scaffold is a privileged structure in medicinal chemistry, serving as a versatile starting material for the synthesis of a wide range of biologically active compounds.

Anticancer Agents

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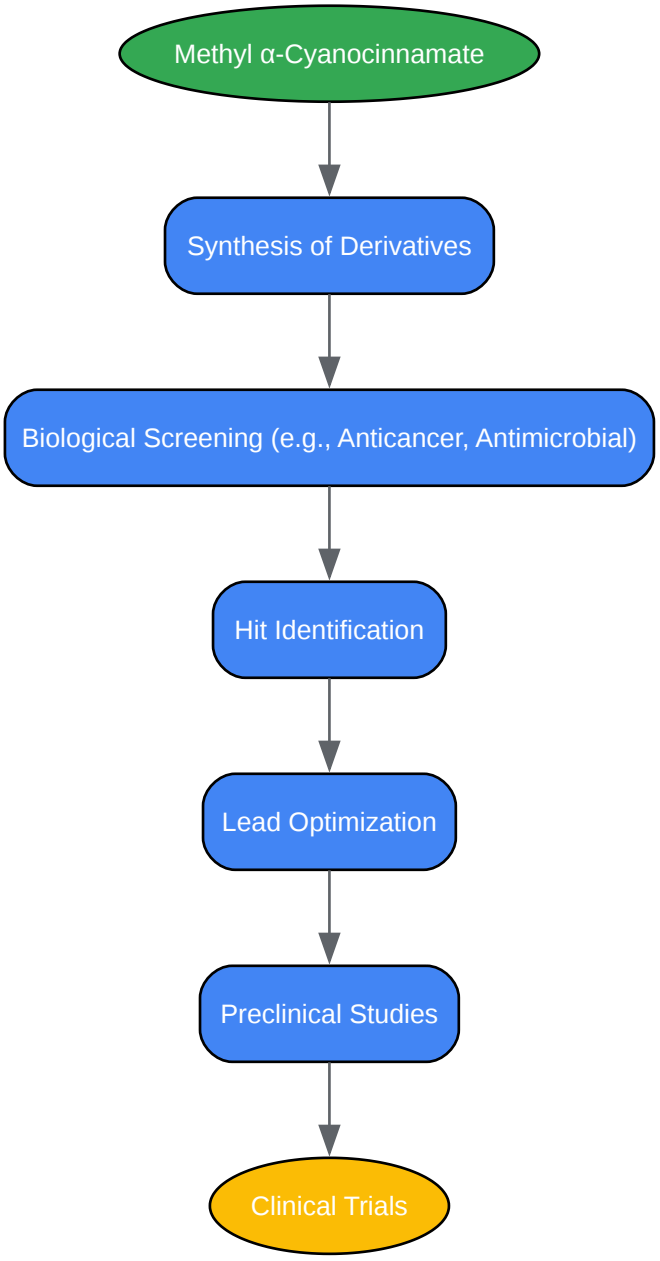
Derivatives of α-cyanocinnamic acid have shown significant promise as anticancer agents. They are known to act as inhibitors of monocarboxylate transporters (MCTs), which are crucial for the metabolic reprogramming of cancer cells.[5] By blocking lactate transport, these compounds can disrupt the energy metabolism of tumors, leading to cell death. Furthermore, some cyanocinnamate derivatives have been found to induce apoptosis and cell cycle arrest in various cancer cell lines.

Antimicrobial and Antifungal Activity

The α,β-unsaturated nitrile moiety in methyl α-cyanocinnamate and its derivatives is a key pharmacophore for antimicrobial and antifungal activity. These compounds can act as Michael acceptors, reacting with nucleophilic residues in essential microbial enzymes and proteins, thereby disrupting cellular function. Research has demonstrated their efficacy against a range of pathogenic bacteria and fungi.

Workflow for the Application of Methyl α-Cyanocinnamate in Drug Discovery:

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Caption: A generalized workflow illustrating the use of methyl α-cyanocinnamate in a drug discovery pipeline.

Safety and Handling

Methyl α-cyanocinnamate is harmful if swallowed, in contact with skin, or if inhaled.[4] It can cause skin and serious eye irritation.[4] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.

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Work should be conducted in a well-ventilated fume hood.[4] For detailed safety information, consult the Safety Data Sheet (SDS).[4][6]

Conclusion

Methyl α-cyanocinnamate is a compound of significant synthetic and pharmaceutical importance. Its straightforward and efficient synthesis via the Knoevenagel condensation, coupled with its versatile reactivity, makes it an invaluable building block for organic chemists. The growing body of research highlighting the potent biological activities of its derivatives underscores its potential in the development of novel therapeutics. This guide has provided a comprehensive overview of its synthesis, properties, and applications, intended to serve as a valuable resource for scientists and researchers working at the forefront of chemical and pharmaceutical innovation.

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